

Application Note: Preparation of Stock Solutions of AQ-RA 741

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Compound of Interest

Compound Name: AQ-RA 721
CAS No.: 139051-89-1
Cat. No.: B1665153

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AQ-RA 741 is a potent and selective antagonist for the muscarinic M2 receptor, with high affinity for cardiac M2 sites.^{[1][2][3]} It is a valuable tool in pharmacological research, particularly in studies related to cardiac function and cholinergic signaling.^[2] Accurate and consistent preparation of stock solutions is critical for obtaining reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of AQ-RA 741 stock solutions.

Chemical and Physical Properties

A summary of the key quantitative data for AQ-RA 741 is presented below. It is crucial to always refer to the batch-specific information provided on the Certificate of Analysis (CoA) from your supplier, as values like molecular weight may vary slightly due to hydration.^[1]

Property	Value	Source
CAS Number	123548-16-3	[1] [4]
Molecular Formula	C ₂₇ H ₃₇ N ₅ O ₂	[4]
Molecular Weight	463.62 g/mol	[1] [4]
Purity	≥98%	[1]
Form	Solid	
Solubility (Max Conc.)	100 mM in DMSO100 mM in Ethanol100 mM in 1 eq. HCl	[1]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a concentrated stock solution of AQ-RA 741. The example provided is for a 10 mM stock solution in DMSO.

2.1. Required Materials and Equipment

- AQ-RA 741 solid powder
- Anhydrous/molecular sieve-grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, nuclease-free tips
- Vortex mixer
- Sonicator (optional, for aid in dissolution)
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

2.2. Safety Precautions

- Handle AQ-RA 741 in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid contact with skin and eyes.[5]
- Refer to the Safety Data Sheet (SDS) provided by the supplier for complete safety and handling information.
- Dispose of chemical waste according to your institution's guidelines.

2.3. Step-by-Step Procedure

Step 1: Calculate the Required Mass Use the following formula to determine the mass of AQ-RA 741 needed to prepare a stock solution of a desired concentration and volume.

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Example Calculation (for 1 mL of 10 mM stock):
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 463.62 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 4.636 \text{ mg}$

Step 2: Weigh the Compound

- Place a clean, empty microcentrifuge tube on the analytical balance and tare its weight.
- Carefully weigh the calculated amount (e.g., 4.636 mg) of AQ-RA 741 powder directly into the tube.

Step 3: Dissolve the Compound

- Using a calibrated pipette, add the calculated volume of solvent (e.g., 1 mL of DMSO) to the tube containing the AQ-RA 741 powder.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.

- Visually inspect the solution against a light source to ensure no particulates are visible. If dissolution is slow, brief sonication in a water bath may be used.

Step 4: Aliquot and Store

- To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.
- Store the aliquots as recommended in the table below.

Storage and Handling

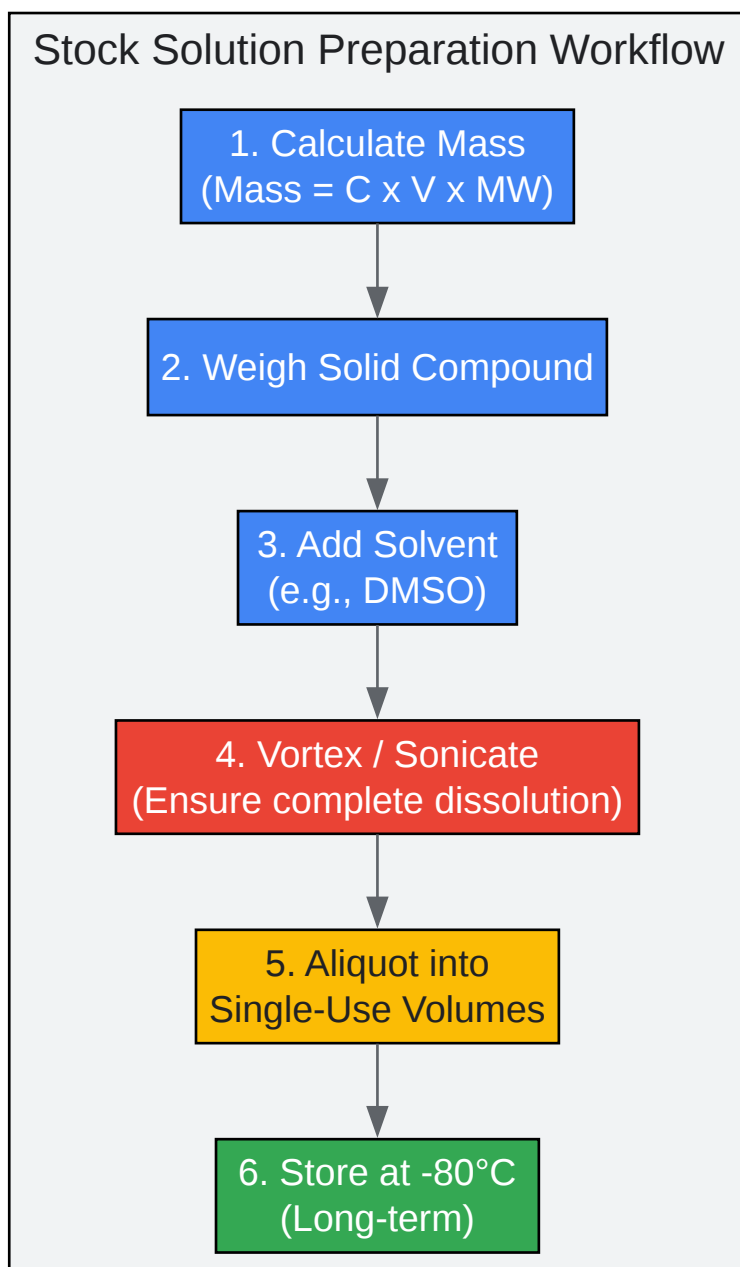
Proper storage is essential to maintain the stability and activity of AQ-RA 741.

Form	Temperature	Duration	Source
Solid Powder	Room Temperature / Ambient	Up to 12 months	[1]
-20°C	3 years	[6]	
In Solvent (DMSO/Ethanol)	-20°C	1 month	[6]
-80°C	6 months	[6]	

Note: Always follow the specific storage instructions provided by the supplier on the product datasheet. When ready to use, thaw a single aliquot at room temperature and keep it on ice for the duration of the experiment. Do not refreeze partially used aliquots.

Workflow Visualization

The following diagram illustrates the key steps in the preparation of an AQ-RA 741 stock solution.



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Caption: Workflow for preparing AQ-RA 741 stock solution.

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